

Technical Guide: Discovery and Synthesis of (2-Aminoethyl)(2-methoxyethyl)amine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2-AMINOETHYL)(2-METHOXYETHYL)AMINE

CAS No.: 19815-35-1

Cat. No.: B3249836

[Get Quote](#)

Executive Summary & Chemical Identity[1][2]

Target Compound: **(2-Aminoethyl)(2-methoxyethyl)amine** CAS Number: 19815-35-1

Synonyms:

-(2-Methoxyethyl)ethane-1,2-diamine;

-(2-Methoxyethyl)ethylenediamine. Molecular Formula:

Molecular Weight: 118.18 g/mol [1][2]

(2-Aminoethyl)(2-methoxyethyl)amine is a unsymmetrical diamine featuring a primary amine, a secondary amine, and a terminal ether group.[1] Structurally, it resembles diethylenetriamine (DETA) where one terminal amine is replaced by a methoxy group.[1] This substitution alters its coordination chemistry—rendering it a "hemilabile" ligand—and significantly enhances its lipophilicity and metabolic stability compared to polyamines, making it a critical building block in modern drug discovery for improving the physicochemical properties of small molecule inhibitors.

Historical Discovery and Synthetic Evolution

The synthesis of

-substituted ethylenediamines traces back to the foundational work of Hofmann and Gabriel in the late 19th century, but the specific isolation of alkoxy-substituted derivatives like **(2-aminoethyl)(2-methoxyethyl)amine** emerged later, driven by the needs of coordination chemistry and industrial surfactant development.

The Era of Non-Selective Alkylation (Early 20th Century)

Early attempts to synthesize

-alkylated diamines relied on the direct alkylation of ethylenediamine with alkyl halides.

- Method: Reaction of ethylenediamine with 2-methoxyethyl chloride.
- Limitation: Statistical distribution of products. Without strict control, the reaction produced a mixture of mono-, di-, tri-, and tetra-alkylated products, making isolation of the desired mono-substituted species difficult and low-yielding (<30%).

The Chelation Era (1960s–1980s)

Interest in "hemilabile" ligands—molecules capable of reversibly dissociating from a metal center—drove the refinement of synthesis. Researchers required ligands that combined strong

-donors (amines) with weak donors (ethers).^[1]

- Innovation: The use of large molar excesses of ethylenediamine (5:1 to 10:1 ratio) relative to the alkylating agent became the standard "self-validating" protocol. This kinetic control ensures that the statistical probability favors mono-alkylation over poly-alkylation.

Modern Precision Synthesis (1990s–Present)

In the context of pharmaceutical development, purity is paramount.^[1] Two dominant routes evolved:

- Optimized Mono-Alkylation: High-dilution techniques with efficient recycling of unreacted ethylenediamine.

- **Aziridine Ring Opening:** The reaction of 2-methoxyethylamine with aziridine (ethyleneimine). This "click-like" reaction is 100% atom-economical and produces no salt byproducts, though it requires handling toxic aziridine.

Technical Synthesis Protocols

Protocol A: Optimized Mono-Alkylation (The "Workhorse" Method)

Best for: Standard laboratory synthesis without restricted reagents.

Reaction Logic: This method utilizes a large excess of ethylenediamine to act as both the reactant and the solvent/base.^[3] The statistical probability of the alkyl halide encountering a free ethylenediamine molecule is significantly higher than encountering the already-substituted product, thereby minimizing over-alkylation.

Reagents:

- Ethylenediamine (EDA): 60.1 g (1.0 mol) [Excess]
- 1-Chloro-2-methoxyethane: 18.9 g (0.2 mol) [Limiting Reagent]
- Sodium Hydroxide (NaOH): 8.0 g (0.2 mol)^[1]
- Solvent: None (Neat reaction) or Ethanol (optional)

Step-by-Step Methodology:

- **Setup:** Equip a 500 mL 3-neck round-bottom flask with a reflux condenser, a pressure-equalizing addition funnel, and a magnetic stir bar. Flush with nitrogen.^{[1][4]}
- **Charging:** Add Ethylenediamine (1.0 mol) to the flask and heat to 80°C.
- **Addition:** Load 1-Chloro-2-methoxyethane (0.2 mol) into the addition funnel. Add dropwise over 2 hours while maintaining vigorous stirring. Critical: Slow addition prevents local high concentrations of alkyl halide, reducing poly-alkylation.^[1]

- **Reflux:** After addition, reflux the mixture at 100–110°C for 4 hours to drive the reaction to completion.
- **Neutralization:** Cool to room temperature. Add NaOH (pellets or 50% aq. solution) to neutralize the hydrochloride salt formed. Stir for 30 minutes.
- **Salt Removal:** Filter off the precipitated NaCl. If aqueous NaOH was used, remove water via rotary evaporation or azeotropic distillation with benzene/toluene.^[1]
- **Purification (Distillation):**
 - **First Fraction:** Distill at atmospheric pressure to recover excess Ethylenediamine (bp 116°C). Note: This can be recycled.^[3]
 - **Second Fraction:** Switch to vacuum distillation (approx. 10–20 mmHg). Collect the product fraction boiling at 85–95°C (at 15 mmHg).
- **Yield:** Expect 60–75% yield of a colorless liquid.

Protocol B: Aziridine Ring Opening (The "Precision" Method)

Best for: High purity requirements and "green" chemistry metrics (high atom economy).^[1]

Reaction Logic: Nucleophilic attack of the primary amine (2-methoxyethylamine) on the strained aziridine ring. The ring strain provides the thermodynamic driving force, requiring mild conditions.^[1]

Reagents:

- 2-Methoxyethylamine: 75.1 g (1.0 mol)
- Aziridine (Ethyleneimine): 43.1 g (1.0 mol)^[1]
- Catalyst:

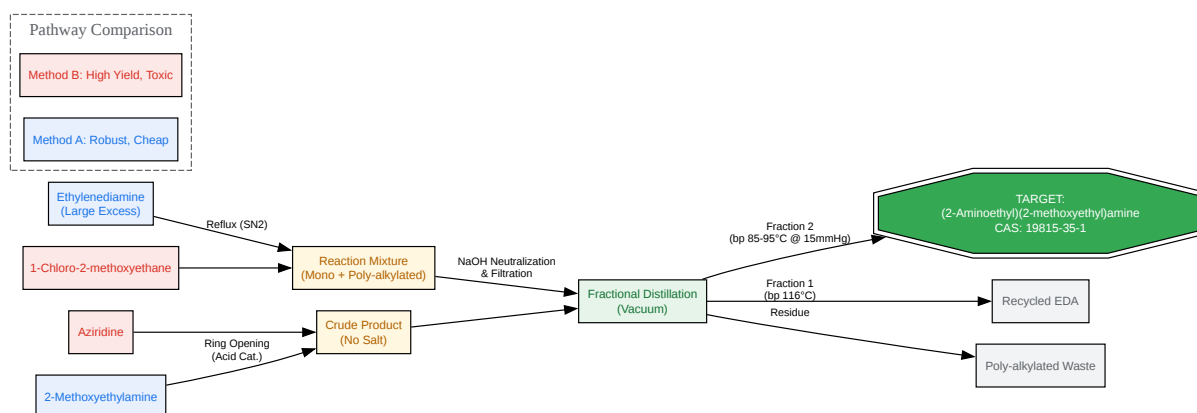
(trace, e.g., 0.1 mol% p-TsOH or dilute HCl)^[1]

Step-by-Step Methodology:

- Safety Warning: Aziridine is highly toxic and alkylating. Work in a certified fume hood with appropriate PPE.
- Setup: 250 mL flask with reflux condenser and dropping funnel.
- Charging: Add 2-Methoxyethylamine and acid catalyst to the flask. Heat to 50°C.
- Addition: Add Aziridine dropwise over 1 hour. The reaction is exothermic; monitor temperature and cool if it exceeds 70°C.
- Digestion: Stir at 60°C for 2 hours.
- Workup: No salt filtration is needed.
- Purification: Distill directly under reduced pressure to isolate the pure diamine.
- Yield: >90% quantitative conversion.

Visualization of Synthetic Logic

The following diagram illustrates the two primary pathways and the critical purification logic required to isolate the target CAS 19815-35-1 from potential byproducts.



[Click to download full resolution via product page](#)

Caption: Comparative synthetic workflows for CAS 19815-35-1 via Alkylation (Method A) vs. Aziridine Opening (Method B).

Applications in Drug Development[6][7]

(2-Aminoethyl)(2-methoxyethyl)amine is not merely a solvent; it is a strategic "fragment" in medicinal chemistry.

Solubilizing Linker

In kinase inhibitors and GPCR antagonists, the introduction of a basic amine is often required to form salt bridges with aspartate/glutamate residues in the binding pocket. However, simple alkyl chains can lead to poor solubility.[1]

- Advantage: The ether oxygen in the methoxyethyl tail acts as a hydrogen bond acceptor, increasing aqueous solubility without acting as a hydrogen bond donor (which could penalize membrane permeability).[1]
- Mechanism: The "pegylated" nature of the methoxyethyl group disrupts crystal lattice energy and interacts favorably with water, improving the "drug-likeness" (LogD) of the final molecule.

Hemilabile Ligand in Metallo-Drugs

In the design of platinum(II) or ruthenium(II) anticancer agents, this diamine serves as a chelator.[1]

- Hemilability: The ether oxygen can weakly coordinate to the metal center. Under physiological conditions, this weak bond can break, opening a coordination site for DNA binding (the mechanism of action for cisplatin-like drugs) while the diamine backbone keeps the complex stable in the bloodstream.

Quantitative Comparison of Properties

Property	Ethylenediamine (En)	(2-Aminoethyl)(2-methoxyethyl)amine	Benefit in Drug Design
LogP (Calc)	-2.04	-1.05	Improved lipophilicity for permeability
H-Bond Donors	4	3	Better membrane penetration
Rotatable Bonds	1	4	Flexible adaptation to binding pockets
Chelation Mode	Bidentate (-N,N)	Tridentate potential (-N,N,O)	Tunable metal release kinetics

References

- Chemical Identity: N1-(2-Methoxyethyl)-1,2-ethanediamine (CAS 19815-35-1).[2] National Center for Biotechnology Information.[1] PubChem Compound Summary. [\[Link\]](#)

- Synthetic Methodology (Alkylation): Method for synthesizing N-ethylethylenediamine (Analogous Protocol).
- Synthetic Methodology (Aziridine): Process for the preparation of 2-chloroethylamine hydrochloride (Precursor discussion). Google Patents, DE3900865C1. [\[1\]](#)
- Coordination Chemistry: Synthesis and study of N, N` -(ethane-1,2-diyl)bis(1-phenyl methanimine). ResearchGate. (Context on diamine ligands). [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [rsc.org](https://www.rsc.org) [\[rsc.org\]](#)
- 2. 19815-35-1|N1-(2-Methoxyethyl)ethane-1,2-diamine|BLD Pharm [\[bldpharm.com\]](https://www.bldpharm.com)
- 3. CN102260175A - Method for synthesizing 2-aminoethyl(ethyl)amine - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 4. Synthesis, spectroscopic analysis and crystal structure of (N-{2-[(2-aminoethyl)amino]ethyl}-4'-methyl-[1,1'-biphenyl]-4-sulfonamido)tricarbonylrhenium(I) - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Technical Guide: Discovery and Synthesis of (2-Aminoethyl)(2-methoxyethyl)amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3249836/docs#technical-guide-discovery-and-synthesis-of-2-aminoethyl-2-methoxyethyl-amine\]](https://www.benchchem.com/product/b3249836/docs#technical-guide-discovery-and-synthesis-of-2-aminoethyl-2-methoxyethyl-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)